Introduction: The Strategic Importance of Halogenated Phenols

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Compound of Interest

Compound Name:	*2-Fluoro-5-iodophenol*
CAS No.:	*186589-89-9*
Cat. No.:	*B599578*

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In the landscape of medicinal chemistry and synthetic organic chemistry, the strategic incorporation of halogen atoms into molecular scaffolds is a cornerstone of rational drug design. Halogenation, particularly with fluorine and iodine, offers a powerful toolkit to modulate a molecule's physicochemical and pharmacological properties. Fluorine, the most electronegative element, can enhance metabolic stability, improve binding affinity, and alter pKa, while the iodo group serves as a versatile synthetic handle, primarily for carbon-carbon and carbon-heteroatom bond formation via cross-coupling reactions.

2-Fluoro-5-iodophenol (CAS No: 186589-89-9) emerges as a particularly valuable building block, synergistically combining the benefits of these two distinct halogens with a reactive phenol moiety. This guide, intended for researchers, scientists, and drug development professionals, provides an in-depth analysis of its chemical structure, properties, synthesis, and critical applications, underscoring its utility as a strategic intermediate in the synthesis of complex, high-value molecules.

Core Chemical Identity and Physicochemical Properties

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The unique arrangement of the fluoro, iodo, and hydroxyl groups on the benzene ring dictates the reactivity and utility of **2-Fluoro-5-iodophenol**. The ortho-fluoro group acts as a powerful electron-withdrawing group, influencing the acidity of the phenolic proton. The para-iodo group is an excellent leaving group in metal-catalyzed cross-coupling reactions. The hydroxyl group itself is a versatile functional handle for etherification, esterification, or as a directing group in further electrophilic aromatic substitutions.

Molecular Structure

Caption: Chemical structure of **2-Fluoro-5-iodophenol**.

Physicochemical Data Summary

The following table summarizes the key properties of **2-Fluoro-5-iodophenol**, critical for experimental design and execution.

Property	Value	Reference(s)
CAS Number	186589-89-9	
Molecular Formula	C_6H_4FIO	
Molecular Weight	238.00 g/mol	
Appearance	White to off-white solid	
Boiling Point	248.9 - 249.0 °C at 760 mmHg (Predicted/Calculated)	
pKa	7.86 ± 0.10 (Predicted)	
Purity	Typically ≥95%	
Storage Conditions	2–8 °C, under inert gas (Nitrogen or Argon), protect from light	

Synthesis and Purification Workflow

The synthesis of **2-Fluoro-5-iodophenol** is typically achieved through electrophilic iodination of a suitable fluorophenol precursor. The hydroxyl group is a strong ortho-, para-director; however,

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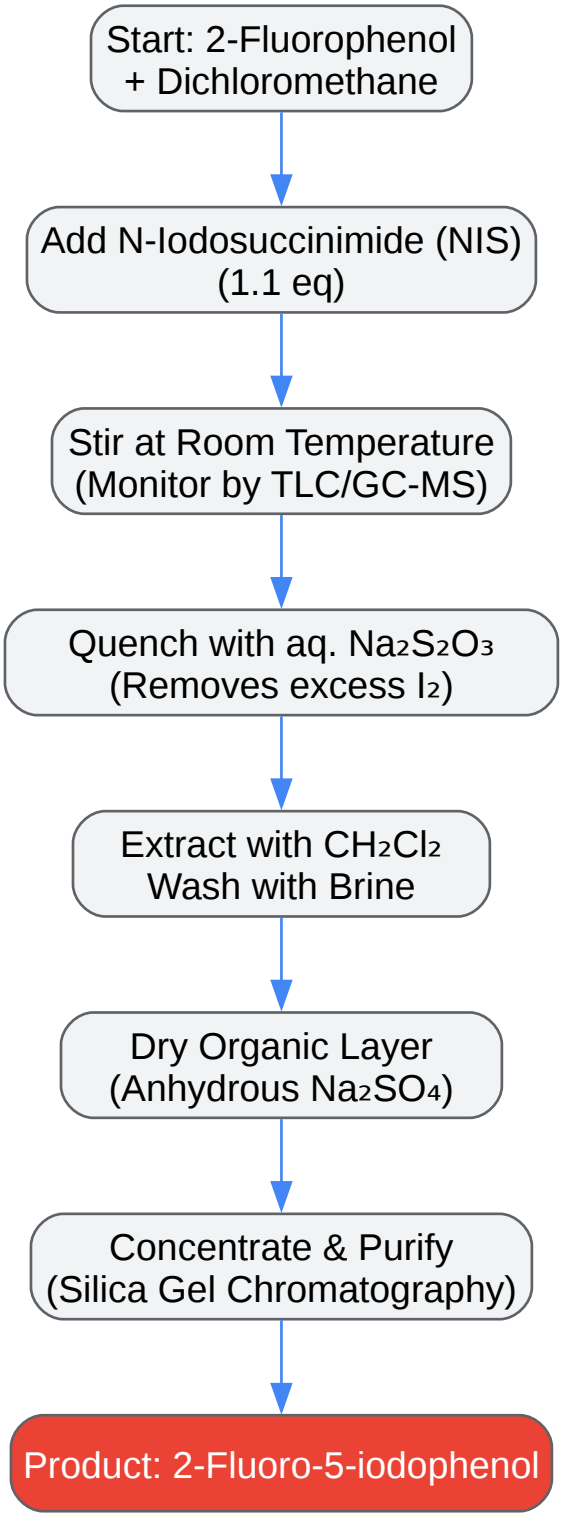
starting with 2-fluorophenol allows for predictable regioselectivity, with the bulky iodine atom preferentially adding to the sterically less hindered para-position.

Representative Synthetic Protocol: Electrophilic Iodination

This protocol describes a common laboratory-scale synthesis. The causality for reagent choice is critical: N-Iodosuccinimide (NIS) is selected as a mild and efficient source of the electrophilic iodine (I^+). A non-protic solvent like dichloromethane prevents unwanted side reactions with the solvent.

Workflow Diagram: Synthesis of **2-Fluoro-5-iodophenol**

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Caption: Workflow for the synthesis of **2-Fluoro-5-iodophenol**.

Step-by-Step Methodology:

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- Reaction Setup: To a solution of 2-

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